

Physicochemical Properties of 2,2,4,4-Tetramethylhexane: A Technical Guide

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Compound of Interest

Compound Name: 2,2,4,4-Tetramethylhexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling and melting points of **2,2,4,4-tetramethylhexane**, including experimental protocols for their determination. The information is presented to support research and development activities where precise physicochemical data is essential.

Data Presentation

The following table summarizes the known boiling point of **2,2,4,4-tetramethylhexane**. An experimental melting point for this specific isomer is not readily available in the reviewed literature. For comparative purposes, the melting points of closely related isomers are provided.

Property	Value	Citation
Boiling Point	153 °C	[1]
Melting Point	Data not available	
Melting Point of 2,2,3,4-Tetramethylhexane	-53.99 °C	[2]
Melting Point of 2,2,5,5-Tetramethylhexane	-12.6 °C	[3]
Melting Point of 2,2,4,4-Tetramethylpentane	-67 °C	[4]

Experimental Protocols

Accurate determination of boiling and melting points is fundamental in chemical analysis for substance identification and purity assessment.[\[5\]](#) The following sections detail standard experimental procedures for these measurements.

Boiling Point Determination (Micro-Reflux Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.[\[6\]](#)

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Boiling chips or a capillary tube sealed at one end
- Clamps and stand

Procedure:

- Place a small amount (approximately 0.5 mL) of **2,2,4,4-tetramethylhexane** into the test tube.
- Add a few boiling chips or a sealed capillary tube (open end down) to ensure smooth boiling.
- Position the thermometer bulb in the vapor phase just above the liquid surface.
- Gently heat the sample until it boils and a ring of refluxing vapor is observed on the sides of the test tube.
- The temperature at which the vapor condenses and drips back into the liquid is the boiling point.^{[6][7]} Record the stable temperature reading from the thermometer.

Melting Point Determination (Thiele Tube Method)

The Thiele tube method is a common and effective technique for determining the melting point of a solid substance.^{[5][8]} It utilizes a specially designed glass tube to allow for uniform heating of a sample.^{[8][9]}

Apparatus:

- Thiele tube
- Thermometer
- Capillary tubes
- Heating oil (e.g., mineral oil or silicone oil)
- Bunsen burner or other heat source
- Rubber band or wire to attach the capillary tube to the thermometer
- Stand and clamp

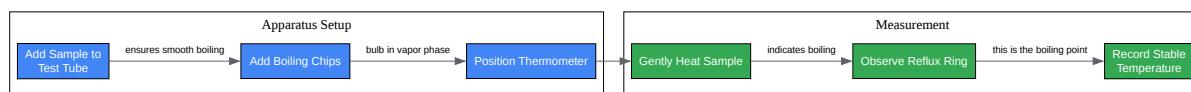
Procedure:

- Finely powder a small amount of the solid sample.

- Pack the powdered sample into the closed end of a capillary tube to a height of 2-3 mm.[10]
- Attach the capillary tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.[8]
- Fill the Thiele tube with heating oil to a level above the side arm.
- Insert the thermometer and attached capillary tube into the Thiele tube, ensuring the oil level is above the sample but below the top of the tube.
- Gently heat the side arm of the Thiele tube with a small flame.[10] The design of the tube will circulate the oil, ensuring even heating.[9]
- Observe the sample closely. The temperature at which the first drop of liquid appears is the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is the end of the melting range.[10] Record this temperature range as the melting point.

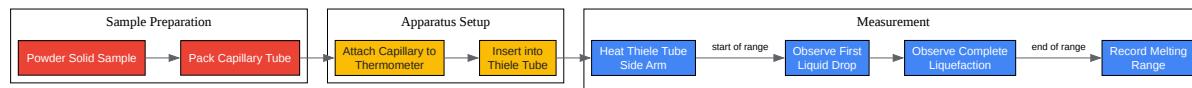
Mandatory Visualizations

The following diagrams illustrate the experimental workflows for determining the boiling and melting points.



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Caption: Workflow for Boiling Point Determination using the Micro-Reflux Method.



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Caption: Workflow for Melting Point Determination using the Thiele Tube Method.

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